

Recrystallization procedure for Ethyl 3-[4-(chloromethyl)phenyl]propanoate

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Compound of Interest

Compound Name: Ethyl 3-[4-(chloromethyl)phenyl]propanoate

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Application Notes and Protocols

Topic: Recrystallization Procedure for **Ethyl 3-[4-(chloromethyl)phenyl]propanoate**

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethyl 3-[4-(chloromethyl)phenyl]propanoate is an organic ester derivative that serves as a versatile intermediate in medicinal chemistry and organic synthesis.^[1] Its structure, featuring a reactive chloromethyl group and a propanoate ester, allows for various chemical modifications.^[1] The purity of this compound is critical for subsequent reactions to ensure high yields and prevent the formation of unwanted side products. This document provides a detailed protocol for the purification of **Ethyl 3-[4-(chloromethyl)phenyl]propanoate** using recrystallization, a fundamental technique for purifying solid organic compounds. The recommended solvent system for this procedure is a mixture of ethyl acetate and hexane.^[1]

Physicochemical Properties

A summary of the key physical and chemical properties of the compound is provided below. This data is essential for handling and characterization.

Property	Value	Reference
CAS Number	107859-99-4	[1]
Molecular Formula	C ₁₂ H ₁₅ ClO ₂	[1]
Molecular Weight	226.7 g/mol	[1]
IUPAC Name	ethyl 3-[4-(chloromethyl)phenyl]propanoate	[1]
Appearance	(Expected) White to off-white solid	
Melting Point	Not available	
Boiling Point	Not available	

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of **Ethyl 3-[4-(chloromethyl)phenyl]propanoate**. The primary goal is to dissolve the crude solid in a minimum amount of a hot solvent mixture and then allow it to cool slowly, promoting the formation of pure crystals.

3.1. Materials and Equipment

- Chemicals:
 - Crude **Ethyl 3-[4-(chloromethyl)phenyl]propanoate**
 - Ethyl acetate (ACS grade or higher)
 - n-Hexane (ACS grade or higher)
 - Activated charcoal (optional, for colored impurities)
 - Celite (optional, for fine impurities)

- Equipment:
 - Erlenmeyer flasks (various sizes)
 - Hot plate with magnetic stirring
 - Magnetic stir bars
 - Graduated cylinders
 - Powder funnel
 - Büchner funnel and flask
 - Vacuum source (aspirator or pump)
 - Filter paper
 - Spatula
 - Watch glass
 - Drying oven or vacuum desiccator

3.2. Solvent System Selection

The principle of "like dissolves like" suggests that an ester like **Ethyl 3-[4-(chloromethyl)phenyl]propanoate** will be soluble in a moderately polar solvent such as ethyl acetate.^[2] A nonpolar solvent like hexane can then be used as an anti-solvent to decrease solubility upon cooling. A mixture of ethyl acetate and hexane is recommended for this compound.^[1]

3.3. Recrystallization Procedure

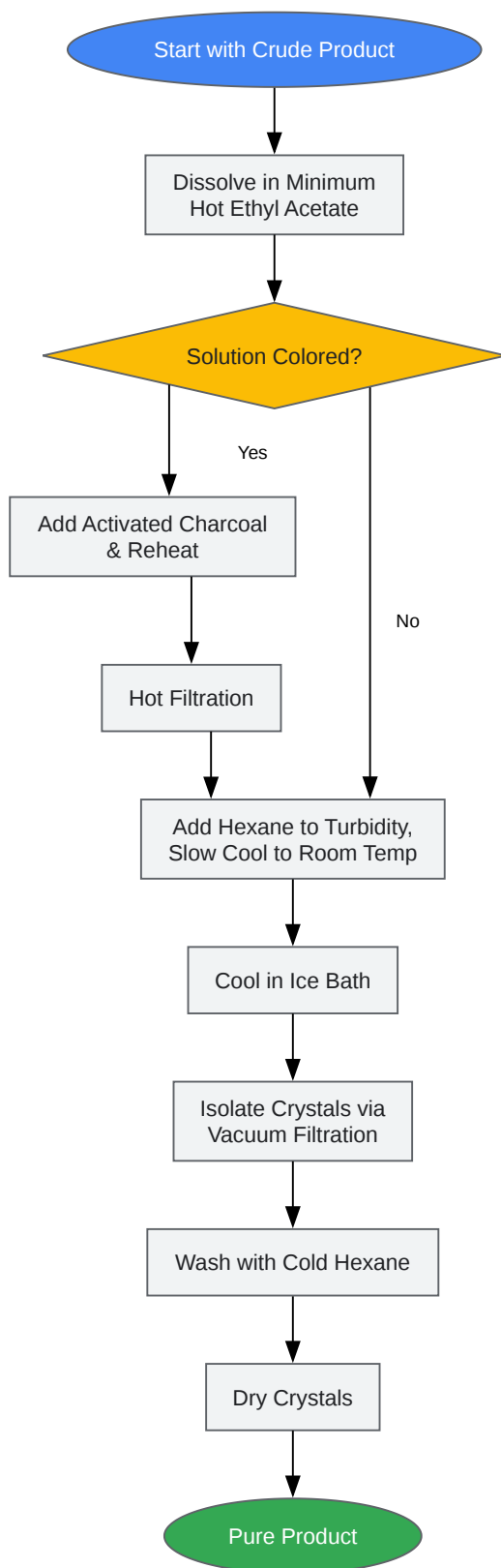
- Dissolution:
 - Place the crude **Ethyl 3-[4-(chloromethyl)phenyl]propanoate** (e.g., 5.0 g) into a 100 mL Erlenmeyer flask equipped with a magnetic stir bar.

- Add a minimal amount of ethyl acetate (e.g., 15-20 mL) to the flask.
- Gently heat the mixture on a hot plate with stirring. Add more ethyl acetate in small portions until the solid completely dissolves at or near the boiling point of the solvent. Avoid adding a large excess of solvent.
- Decolorization (Optional):
 - If the solution is colored, remove it from the heat and allow it to cool slightly.
 - Add a small amount of activated charcoal (approximately 1-2% of the solute weight) to the solution.
 - Reheat the solution to boiling for 5-10 minutes with stirring to allow the charcoal to adsorb the colored impurities.
- Hot Filtration (if charcoal was used or insoluble impurities are present):
 - Place a new 100 mL Erlenmeyer flask on the hot plate and pre-heat it with a small amount of boiling ethyl acetate.
 - Set up a hot filtration apparatus using a powder funnel with fluted filter paper.
 - Filter the hot solution containing the dissolved product quickly to remove the activated charcoal or any other insoluble impurities. This step prevents premature crystallization in the funnel.
- Crystallization:
 - Remove the flask containing the clear filtrate from the heat.
 - Slowly add n-hexane to the hot solution with continuous swirling until the solution becomes slightly turbid (cloudy). This indicates the saturation point has been reached.
 - If too much hexane is added, add a small amount of hot ethyl acetate until the solution becomes clear again.

- Cover the flask with a watch glass and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
- Once at room temperature, place the flask in an ice bath for 30-60 minutes to maximize crystal formation.
- Isolation of Crystals:
 - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold n-hexane.
 - Collect the crystals by vacuum filtration.
 - Wash the crystals in the funnel with a small amount of ice-cold n-hexane to remove any remaining soluble impurities. It is important to use a minimal amount of cold solvent to avoid redissolving the product.
- Drying:
 - Transfer the purified crystals to a pre-weighed watch glass.
 - Dry the crystals in a drying oven at a temperature well below the compound's melting point (e.g., 40-50 °C) or in a vacuum desiccator until a constant weight is achieved.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the recrystallization procedure.



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Caption: Workflow for the recrystallization of **Ethyl 3-[4-(chloromethyl)phenyl]propanoate**.

Expected Results

The success of the recrystallization is determined by the recovery yield and the increase in purity.

Parameter	Expected Outcome	Notes
Recovery Yield	70-90%	Yield may vary depending on the initial purity and care taken to minimize losses during transfers and filtration.
Purity	>98%	Purity should be assessed by techniques such as Melting Point analysis, NMR spectroscopy, or HPLC.
Appearance	White to off-white crystalline solid	A significant improvement in color and crystalline form is expected compared to the crude material.

Troubleshooting

Problem	Possible Cause	Solution
Compound does not dissolve	Insufficient solvent.	Add more of the primary solvent (ethyl acetate) in small increments.
Oiling out instead of crystallizing	Solution is supersaturated or cooling too rapidly; incorrect solvent ratio.	Reheat the solution to dissolve the oil, add more of the primary solvent (ethyl acetate), and allow to cool more slowly.
No crystals form upon cooling	Too much solvent was used; solution is not saturated.	Boil off some of the solvent to concentrate the solution. If crystals still do not form, try scratching the inside of the flask with a glass rod or adding a seed crystal.
Low recovery yield	Too much solvent used; crystals washed with warm solvent; premature crystallization during hot filtration.	Use the minimum amount of hot solvent for dissolution. Ensure wash solvent is ice-cold. Pre-heat the filtration apparatus.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Ethyl acetate and hexane are flammable. Avoid open flames and use a hot plate in a fume hood for heating.
- Handle activated charcoal carefully as it is a fine powder that can be easily inhaled.
- Consult the Safety Data Sheet (SDS) for **Ethyl 3-[4-(chloromethyl)phenyl]propanoate** and all solvents before starting the procedure.

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References

- 1. Ethyl 3-[4-(chloromethyl)phenyl]propanoate | 107859-99-4 | Benchchem [benchchem.com]
- 2. Reagents & Solvents [chem.rochester.edu]
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